

Strategic Utilization of 2-Chloroquinoxalin-6-ol in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Chloroquinoxalin-6-ol

CAS No.: 55687-04-2

Cat. No.: B2800762

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CAS 55687-04-2 | A Bifunctional Heteroaromatic Scaffold

Executive Summary

2-Chloroquinoxalin-6-ol (CAS 55687-04-2) represents a high-value "dual-handle" scaffold in medicinal chemistry. Unlike its more common isomer used in agrochemistry (6-chloroquinoxalin-2-ol, a precursor to Quizalofop), this specific regioisomer offers a unique substitution pattern that is highly coveted for kinase inhibitor design and peptidomimetic synthesis.

Its core value lies in orthogonal reactivity:

- **C2-Position (Electrophilic):** The chlorine atom at position 2 is activated by the adjacent diaza-ring nitrogens, making it highly susceptible to Nucleophilic Aromatic Substitution (S_NAr).
- **C6-Position (Nucleophilic):** The hydroxyl group at position 6 acts as a phenolic handle, allowing for etherification or acylation to tune solubility and pharmacokinetic (PK) properties.

This guide details the physicochemical profile, synthetic logic, and validated protocols for utilizing this scaffold in drug discovery.[\[1\]](#)

Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models essential for formulation and synthesis planning.

Property	Value / Description	Significance
CAS Number	55687-04-2	Unique Identifier
Molecular Formula		Core Stoichiometry
Molecular Weight	180.59 g/mol	Fragment-based drug design (FBDD) compliant
Appearance	Pale yellow to beige crystalline solid	Typical of oxidized quinoxalines
Predicted pKa (OH)	~9.2	Phenolic character; deprotonates with weak bases ()
ClogP	~1.8 - 2.1	Moderate lipophilicity; good membrane permeability potential
Solubility	DMSO, DMF (High); Water (Low); MeOH (Moderate)	Requires polar aprotic solvents for reactions
H-Bond Donors/Acceptors	1 Donor (OH) / 3 Acceptors (N, O)	Good capacity for active site interactions

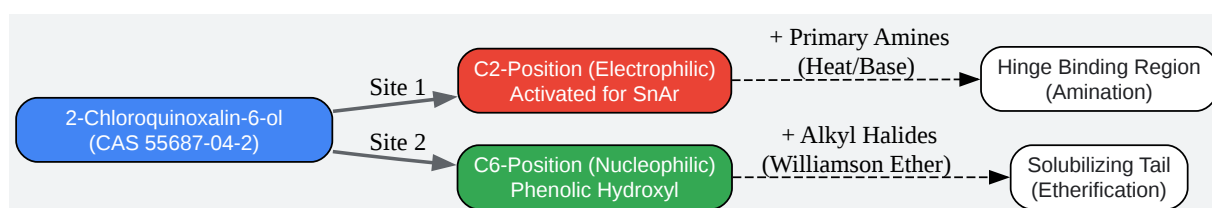
Synthetic Utility & Reactivity Logic

The strategic advantage of **2-chloroquinoxalin-6-ol** is the ability to sequentially functionalize the molecule without protecting groups, provided the correct order of operations is followed.

The "Dual-Handle" Reactivity Map

The quinoxaline ring system is electron-deficient (

-deficient), which activates the C2-chlorine. However, the C6-hydroxyl is an electron-donating group (EDG) by resonance, which slightly deactivates the ring but primarily serves as a nucleophile.



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Figure 1: Orthogonal reactivity map showing the electrophilic C2 center and nucleophilic C6 center.

Chemoselectivity Principles

- Order of Operations: It is generally recommended to perform O-alkylation at C6 first.
 - Reasoning: The phenoxide anion generated during alkylation is a hard nucleophile. If you attempt at C2 first (using an amine), the resulting 2-amino group acts as an EDG, deactivating the ring and potentially complicating subsequent clean chemistry at the phenol due to zwitterionic solubility issues.
 - Exception: If the C2-substituent is sensitive to the basic conditions of O-alkylation, perform second.

Experimental Protocols

These protocols are designed to be self-validating. The completion of Reaction A provides the starting material for Reaction B, creating a streamlined library generation workflow.

Protocol A: C6-O-Alkylation (Solubilizing Tail Installation)

Objective: To attach a solubilizing group (e.g., N-methylpiperazine tail) to the C6 position while preserving the C2-chloride.

Reagents:

- Substrate: **2-Chloroquinoxalin-6-ol** (1.0 equiv)
- Electrophile: 1-(2-Chloroethyl)-4-methylpiperazine (1.2 equiv)
- Base:
(3.0 equiv)
- Solvent: DMF (Anhydrous)

Procedure:

- Dissolution: Dissolve **2-chloroquinoxalin-6-ol** in DMF (0.2 M concentration) in a round-bottom flask under
.
.
- Deprotonation: Add

and stir at room temperature for 30 minutes. The suspension may darken, indicating phenoxide formation.
- Addition: Add the alkyl halide (electrophile) dropwise.
- Reaction: Heat the mixture to 60°C. Monitor via LC-MS.

- Checkpoint: The product should show a mass shift corresponding to the alkyl chain. The Cl isotope pattern (3:1 ratio of M:M+2) must remain, confirming the C2-Cl is intact.
- Workup: Dilute with water (precipitation often occurs). Filter the solid or extract with EtOAc. Wash organic layer with brine to remove DMF.
- Purification: Flash chromatography (DCM/MeOH).

Protocol B: C2-Amination (for Hinge Binding)

Objective: To displace the C2-chloride with an aniline or primary amine, a common motif in kinase inhibitors (e.g., targeting EGFR or VEGFR).

Reagents:

- Substrate: Product from Protocol A (1.0 equiv)
- Nucleophile: 3-Chloro-4-fluoroaniline (1.2 equiv)
- Catalyst (Optional): p-TsOH (0.1 equiv) or DIPEA (2.0 equiv) depending on amine basicity.
- Solvent: n-Butanol or Isopropanol.

Procedure:

- Setup: Combine substrate and amine in n-Butanol (0.5 M).
- Activation: Add DIPEA. If the aniline is unreactive, catalytic acid (p-TsOH) can activate the quinoxaline nitrogen (protonation of N1 makes C2 more electrophilic).
- Reflux: Heat to 100-110°C for 4-12 hours.
- Monitoring: LC-MS should show total loss of the chlorine isotope pattern and formation of the product mass.
- Isolation: Cool to RT. The product often precipitates. Filter and wash with cold ether. If no precipitate, evaporate and purify via prep-HPLC.

Medicinal Chemistry Applications

The **2-chloroquinoxalin-6-ol** scaffold is a bioisostere of the quinoline and quinazoline scaffolds found in FDA-approved drugs.

Kinase Inhibition (Type I/II Inhibitors)

Quinoxalines are "privileged structures" in kinase drug discovery.

- Mechanism: The N1 and N4 nitrogens can accept hydrogen bonds from the kinase hinge region (e.g., Met793 in EGFR).
- Role of C6-OH: When alkylated with a morpholine or piperazine chain, this moiety extends into the solvent-exposed region of the ATP binding pocket, improving solubility and bioavailability.
- Case Study Context: While Quizalofop (herbicide) utilizes the 6-Cl-2-aryloxy motif, anticancer agents like Lenvatinib (quinoline-based) utilize similar topology. Researchers use 55687-04-2 to synthesize "Quinoxaline-Lenvatinib" analogs to bypass resistance mutations.

Antibacterial Agents (Quinoxaline 1,4-di-N-oxides)

Although 55687-04-2 is the reduced form, it serves as a precursor to Quinoxaline-1,4-dioxides (QdNOs).

- Workflow: Functionalization of 55687-04-2

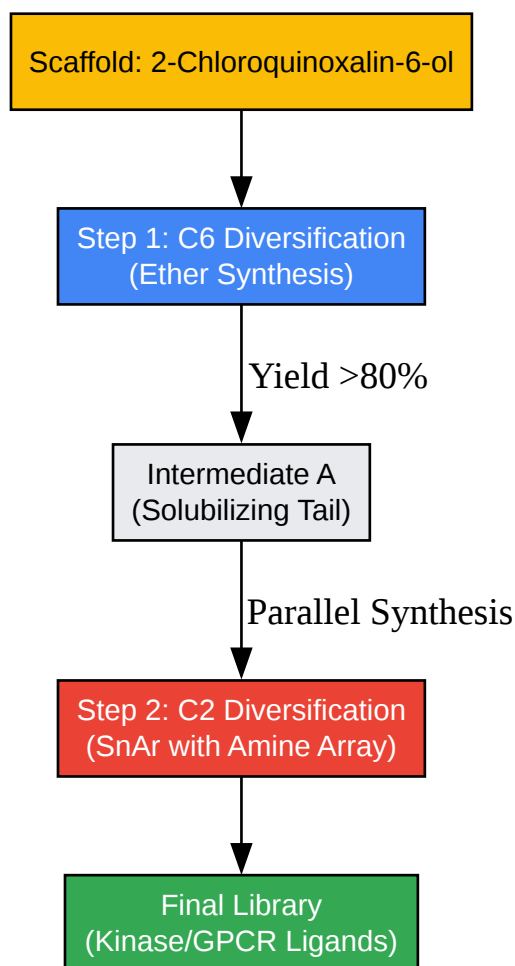
Oxidation with m-CPBA

QdNO.

- Activity: These derivatives generate free radicals under hypoxia, showing potency against M. tuberculosis and anaerobic bacteria.

Library Synthesis Workflow

The following diagram illustrates how this scaffold generates diverse chemical libraries.



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Figure 2: Sequential diversification workflow for generating focused small-molecule libraries.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Reactivity Hazard: Reacts violently with strong oxidizing agents.
- Storage: Keep cool (2-8°C) and dry. The C2-chloride is hydrolytically stable at neutral pH but can hydrolyze to the quinoxalinone under prolonged acidic/basic aqueous conditions.
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Use a fume hood during reactions involving volatile amines.

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